

Synthesis of 2-(4-Aminophenyl)succinic Acid: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)succinic acid

CAS No.: 22511-21-3

Cat. No.: B1268363

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Abstract

This document provides a comprehensive guide for the synthesis of **2-(4-Aminophenyl)succinic acid**, a valuable building block in medicinal chemistry and materials science. The described methodology is a robust two-step process commencing with a Stobbe condensation to form the carbon-carbon bond and introduce the succinic acid moiety, followed by a selective reduction of an aromatic nitro group. This guide is intended for researchers and professionals in drug development and organic synthesis, offering detailed protocols, mechanistic insights, and safety considerations.

Introduction and Significance

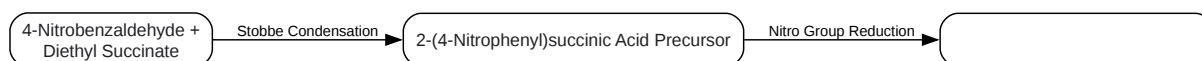
2-(4-Aminophenyl)succinic acid and its derivatives are of significant interest due to their structural resemblance to endogenous molecules, making them attractive scaffolds for the development of novel therapeutic agents. The presence of a chiral center, an aromatic amine, and two carboxylic acid groups provides multiple points for molecular diversification and interaction with biological targets. The aromatic amine functionality is a key precursor for the formation of amides, sulfonamides, and other functionalities, while the succinic acid portion can

mimic dicarboxylic acid substrates or engage in hydrogen bonding interactions within enzyme active sites.

Synthetic Strategy Overview

The synthesis of **2-(4-Aminophenyl)succinic acid** is efficiently achieved through a two-stage process:

- **Stage 1: Stobbe Condensation.** This initial step involves the condensation of 4-nitrobenzaldehyde with diethyl succinate in the presence of a strong base. The Stobbe condensation is a powerful tool for the formation of a carbon-carbon bond between a carbonyl compound and a succinic ester, leading to the formation of an alkylidene succinic acid or its corresponding ester.^{[1][2]} In this protocol, this reaction will yield a precursor, 2-(4-nitrophenyl)succinic acid or its monoester.
- **Stage 2: Reduction of the Nitro Group.** The nitro group of the intermediate is then selectively reduced to an amine. This transformation is critical for introducing the versatile amino functionality. This guide will detail two effective methods for this reduction: catalytic hydrogenation and chemical reduction with stannous chloride (SnCl_2).



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Caption: Overall synthetic workflow.

Stage 1: Stobbe Condensation of 4-Nitrobenzaldehyde and Diethyl Succinate

The Stobbe condensation proceeds through the formation of a γ -lactone intermediate, which then undergoes a base-induced elimination to yield the product.^[2] The choice of a strong, non-nucleophilic base is crucial to favor the condensation over other side reactions. Potassium tert-butoxide is an excellent choice for this purpose.

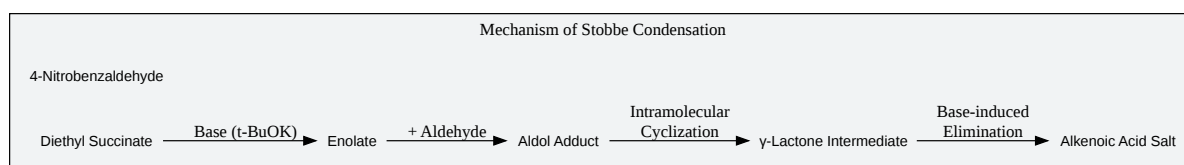
Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
4-Nitrobenzaldehyde	151.12	15.1 g	0.1	---
Diethyl succinate	174.20	20.9 g (20.3 mL)	0.12	1.2 equivalents
Potassium tert-butoxide	112.21	13.5 g	0.12	1.2 equivalents
tert-Butanol	74.12	150 mL	---	Anhydrous
Toluene	92.14	50 mL	---	Anhydrous
Diethyl ether	74.12	As needed	---	For workup
6 M Hydrochloric acid	36.46	As needed	---	For acidification
Saturated NaCl solution	---	As needed	---	For washing
Anhydrous MgSO ₄ or Na ₂ SO ₄	---	As needed	---	For drying

Step-by-Step Protocol

- **Reaction Setup:** To a dry 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel, add potassium tert-butoxide (13.5 g, 0.12 mol) and anhydrous tert-butanol (150 mL).
- **Addition of Reactants:** Stir the mixture to dissolve the potassium tert-butoxide. In the dropping funnel, prepare a solution of 4-nitrobenzaldehyde (15.1 g, 0.1 mol) and diethyl succinate (20.9 g, 0.12 mol) in anhydrous toluene (50 mL).
- **Initiation of Reaction:** Add the solution from the dropping funnel to the stirred potassium tert-butoxide solution over 30 minutes. An exothermic reaction will occur, and the color of the solution will change.

- Reaction Progression: After the addition is complete, heat the reaction mixture to reflux for 1 hour to ensure the completion of the reaction.
- Workup and Isolation of the Intermediate Ester:
 - Cool the reaction mixture to room temperature and pour it into a separatory funnel containing 200 mL of water.
 - Extract the aqueous layer with diethyl ether (2 x 50 mL) to remove any unreacted starting materials.
 - Acidify the aqueous layer to a pH of approximately 2 with 6 M hydrochloric acid. A precipitate of the crude half-ester, ethyl 3-carboxy-4-(4-nitrophenyl)but-3-enoate, will form.
 - Collect the precipitate by vacuum filtration and wash it with cold water.
- Hydrolysis to 2-(4-Nitrophenyl)succinic Acid:
 - Transfer the crude half-ester to a round-bottom flask containing a solution of 10% aqueous sodium hydroxide (150 mL).
 - Heat the mixture to reflux for 4-6 hours to hydrolyze the ester group.
 - Cool the solution and acidify with concentrated hydrochloric acid until no more precipitate forms.
 - Collect the solid 2-(4-nitrophenyl)succinic acid by vacuum filtration, wash with cold water, and dry.



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Caption: Mechanism of the Stobbe condensation.

Stage 2: Reduction of 2-(4-Nitrophenyl)succinic Acid

The reduction of the nitro group can be accomplished through several methods. Below are protocols for two common and effective approaches.

Method A: Catalytic Hydrogenation

This method is generally clean and high-yielding but requires specialized hydrogenation equipment.

Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
2-(4-Nitrophenyl)succinic acid	239.18	10.0 g	0.042	---
Palladium on Carbon (10% Pd)	---	0.5 g	---	Catalyst
Ethanol	46.07	150 mL	---	Solvent
Hydrogen gas	2.02	---	---	High pressure

- **Reaction Setup:** In a high-pressure hydrogenation vessel (e.g., a Parr shaker), combine 2-(4-nitrophenyl)succinic acid (10.0 g, 0.042 mol), 10% palladium on carbon (0.5 g), and ethanol (150 mL).
- **Hydrogenation:** Seal the vessel and purge it with nitrogen, followed by hydrogen. Pressurize the vessel with hydrogen gas to 50 psi.
- **Reaction Progression:** Stir the mixture vigorously at room temperature. Monitor the reaction progress by observing the uptake of hydrogen. The reaction is typically complete within 4-6 hours.

- Workup and Isolation:
 - Carefully vent the hydrogen and purge the vessel with nitrogen.
 - Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Wash the Celite pad with a small amount of ethanol.
 - Evaporate the solvent from the filtrate under reduced pressure to obtain the crude **2-(4-aminophenyl)succinic acid**.
 - Recrystallize the crude product from hot water or an ethanol/water mixture to yield the pure product.

Method B: Chemical Reduction with Stannous Chloride (SnCl₂)

This is a classic and reliable method for nitro group reduction that does not require specialized pressure equipment.^{[3][4]}

Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
2-(4-Nitrophenyl)succinic acid	239.18	10.0 g	0.042	---
Stannous chloride dihydrate (SnCl ₂ ·2H ₂ O)	225.63	47.4 g	0.21	5 equivalents
Ethanol	46.07	200 mL	---	Solvent
Concentrated Hydrochloric acid	36.46	~10 mL	---	---
Sodium hydroxide solution (10 M)	40.00	As needed	---	For neutralization

- **Reaction Setup:** In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-(4-nitrophenyl)succinic acid (10.0 g, 0.042 mol) in ethanol (200 mL).
- **Addition of Reducing Agent:** Add stannous chloride dihydrate (47.4 g, 0.21 mol) to the solution.
- **Initiation of Reaction:** Slowly add concentrated hydrochloric acid (~10 mL) to the stirred mixture. The reaction is exothermic.
- **Reaction Progression:** Heat the mixture to reflux for 2-4 hours. Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup and Isolation:**
 - Cool the reaction mixture to room temperature and carefully pour it over crushed ice.
 - Neutralize the acidic solution by the slow addition of 10 M sodium hydroxide solution until the pH is approximately 8-9. A precipitate of tin salts will form.
 - Filter the mixture to remove the tin salts and wash the filter cake with water.
 - Acidify the filtrate with acetic acid or dilute HCl to a pH of approximately 5-6, at which point the **2-(4-aminophenyl)succinic acid** will precipitate.
 - Collect the product by vacuum filtration, wash with cold water, and dry.
 - Recrystallize from hot water or an ethanol/water mixture for further purification.

Characterization

The final product, **2-(4-Aminophenyl)succinic acid**, should be characterized to confirm its identity and purity.

- **Melting Point:** The melting point of the purified compound should be determined and compared to the literature value.
- **Spectroscopic Analysis:**

- ^1H NMR: The proton NMR spectrum should show characteristic peaks for the aromatic protons, the methine proton, and the methylene protons of the succinic acid moiety.
- ^{13}C NMR: The carbon NMR spectrum will confirm the presence of the expected number of carbon atoms in their respective chemical environments.
- IR Spectroscopy: The infrared spectrum should display characteristic absorption bands for the N-H stretches of the amine, O-H and C=O stretches of the carboxylic acids, and C=C stretches of the aromatic ring.
- Mass Spectrometry: The mass spectrum should show the molecular ion peak corresponding to the molecular weight of **2-(4-aminophenyl)succinic acid** ($\text{C}_{10}\text{H}_{11}\text{NO}_4$, MW: 209.20 g/mol).^[5]

Safety and Handling

- General Precautions: Standard laboratory safety practices should be followed, including the use of personal protective equipment (safety glasses, lab coat, and gloves). All manipulations should be performed in a well-ventilated fume hood.
- Reagent-Specific Hazards:
 - 4-Nitrobenzaldehyde: Toxic and an irritant. Avoid inhalation and contact with skin.
 - Potassium tert-butoxide: Corrosive and reacts violently with water. Handle in a dry atmosphere.
 - Hydrochloric Acid and Sodium Hydroxide: Corrosive. Handle with care.
 - Hydrogen Gas: Highly flammable. Use in a properly grounded apparatus and ensure there are no ignition sources.
 - Stannous Chloride: Harmful if swallowed and may cause skin irritation.

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